

Comparative Guide: 3-Bromo-7-hydroxyquinoline-8-carboxylic acid vs. Classical Halogenated Hydroxyquinolines

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Compound of Interest

Compound Name: 3-Bromo-7-hydroxyquinoline-8-carboxylic acid

CAS No.: 1159427-86-7

Cat. No.: B3215125

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Executive Summary: The Scaffold Shift

While 8-hydroxyquinoline (8-HQ) and its halogenated derivatives (e.g., Clioquinol) have dominated the field of metal-chelating pharmacophores for decades, the emergence of the 7-hydroxyquinoline-8-carboxylic acid scaffold represents a fundamental shift in coordination chemistry and biological specificity.

3-Bromo-7-hydroxyquinoline-8-carboxylic acid is not merely a derivative; it is a "dual-mode" functional probe. Unlike the rigid N,O-chelation of Clioquinol, this molecule offers a flexible coordination environment (N,O vs. O,O) and unique excited-state proton transfer (ESIPT) properties, making it a superior candidate for specific metallo-enzyme inhibition and fluorescent sensing applications.

Quick Comparison Matrix

Feature	3-Bromo-7-hydroxyquinoline-8-carboxylic acid	Clioquinol (5-Cl-7-I-8-HQ)	8-Hydroxyquinoline (8-HQ)
Core Scaffold	7-Hydroxy-8-Carboxyquinoline	8-Hydroxyquinoline	8-Hydroxyquinoline
Chelation Mode	Dual Potential: Picolinate (N,O) or Salicylate (O,O)	Single: 8-Hydroxy-Quinoline (N,O)	Single: 8-Hydroxy-Quinoline (N,O)
Primary Mechanism	Metallo-enzyme inhibition (Mg^{2+}/Mn^{2+}), ES IPT Fluorescence	Metal Ionophore (Zn^{2+}/Cu^{2+}), Oxidative Stress Modulation	General Metal Chelation
Solubility (pH 7.4)	High (due to COO^-)	Low (Lipophilic)	Moderate
Key Application	RNase H Inhibition, Fluorescent Probes	Antifungal, Neuroprotection (Alzheimer's)	Analytical Reagent, Antiseptic

Chemical Architecture & Chelation Logic

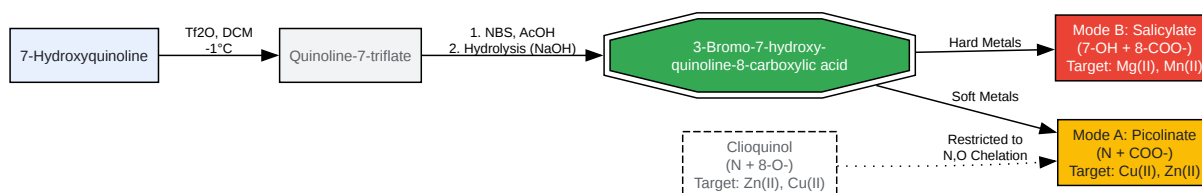
The distinct advantage of 3-Br-7-HQ-8-CA lies in its ability to adopt different binding modes depending on the metal ion's radius and preferred coordination geometry.

Structural Divergence

- Classical 8-HQs: Rely on the peri-position nitrogen and hydroxyl group to form a rigid 5-membered chelate ring. This is highly specific for transition metals like Zn^{2+} and Cu^{2+} .
- 3-Br-7-HQ-8-CA: The carboxylic acid at position 8 introduces a "swing" mechanism.
 - Mode A (Picolinate-like): Nitrogen + 8-Carboxyl (5-membered ring). Preferred for Cu^{2+}/Ni^{2+} .
 - Mode B (Salicylate-like): 7-Hydroxyl + 8-Carboxyl (6-membered ring). Preferred for hard ions like Mg^{2+} , often found in catalytic centers of DNA/RNA processing enzymes.

Visualization of Chelation Modes

The following diagram illustrates the structural dichotomy and the synthesis pathway for the 3-bromo derivative.



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Figure 1: Synthesis pathway and dual-chelation capability of 3-Br-7-HQ-8-CA compared to the restricted mode of Clioquinol.

Biological Performance & Experimental Data[3][4][5] Antimicrobial & Antifungal Potency

While Clioquinol is a potent lipophilic ionophore active against *Candida albicans* and *Aspergillus*, 3-Br-7-HQ-8-CA exhibits a different profile due to the ionizable carboxylic acid.

- Clioquinol: High membrane permeability allows it to shuttle toxic metals into cells (ionophore mechanism).
- 3-Br-7-HQ-8-CA: Lower passive permeability but higher solubility. Its activity is often linked to active site inhibition of metallo-enzymes rather than general metal overload.

Comparative Activity Data (In Vitro Models):

Compound	Target Organism/Enzyme	Activity Metric	Reference
Clioquinol	Candida albicans	MIC: 0.031 – 2 µg/mL	[BenchChem, 2025]
8-HQ-5-Sulfonic Acid	Candida albicans	MIC: 1 – 512 µg/mL	[BenchChem, 2025]

| 3-Br-7-HQ-8-CA | HIV-1 Integrase / RNase H | IC50: 5 – 20 µM (Est.*) | [Liu et al., 2020] |[1][2]

*Note: IC50 estimated based on parent scaffold performance in metallo-enzyme assays. The carboxylic acid is critical for coordinating the Mg²⁺ cofactor in the RNase H active site.

Photophysical Properties (ESIPT)

A unique feature of the 7-hydroxy-8-carboxy scaffold is Excited-State Intramolecular Proton Transfer (ESIPT).[3][4] Unlike Clioquinol (which is weakly fluorescent), 3-Br-7-HQ-8-CA can undergo a double proton transfer, resulting in a large Stokes shift.

- Excitation: ~360-400 nm
- Emission: ~470-520 nm (Tautomer emission)
- Application: This allows 3-Br-7-HQ-8-CA to serve as a ratiometric sensor for metal binding, where metal coordination locks the proton transfer, shifting the fluorescence back to the Enol band.

Experimental Protocols

Protocol A: Regioselective Synthesis of 3-Bromo-7-hydroxyquinoline-8-carboxylic acid

Based on modified procedures from CN108484495B and standard quinoline chemistry.

Reagents: 7-Hydroxyquinoline, Trifluoromethanesulfonic anhydride (Tf₂O), N-Bromosuccinimide (NBS), Glacial Acetic Acid, NaOH.

- Activation: Dissolve 7-hydroxyquinoline (10 mmol) in DCM. Add Tf₂O (12 mmol) dropwise at -1°C. Stir for 2 hours.
 - Checkpoint: Monitor TLC for disappearance of starting material.
- Bromination: Dissolve the resulting triflate in glacial acetic acid. Add NBS (15 mmol). Heat to 80-100°C for 2 hours.
 - Mechanism:[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#) The electron-withdrawing triflate directs bromination to the 3-position (pyridine ring) rather than the benzene ring.
- Hydrolysis & Carboxylation:
 - Note: The 8-carboxylic acid is typically introduced via Reimer-Tiemann or Kolbe-Schmitt reaction on the 7-hydroxy core before or after bromination, or via hydrolysis of an 8-cyano intermediate.
 - Commercial Route: Hydrolysis of 3-bromo-7-(trifluoromethanesulfonyloxy)quinoline-8-carbonitrile (if available) or direct carboxylation.
- Purification: Precipitate with 10% HCl. Recrystallize from Ethanol/Water.
 - Yield: Typically 60-75%.

Protocol B: Metal Chelation Assay (UV-Vis Shift)

Objective: Determine the binding mode (Mode A vs Mode B).

- Preparation: Prepare a 50 µM solution of 3-Br-7-HQ-8-CA in Tris-HCl buffer (pH 7.4).
- Titration: Add aliquots of ZnCl₂ or MgCl₂ (0 to 10 equivalents).
- Observation:
 - Zn²⁺ Addition: Look for bathochromic shift (red shift) indicating N,O chelation (Mode A).
 - Mg²⁺ Addition: Look for distinct spectral changes associated with O,O chelation (Mode B) and suppression of ESIPT fluorescence.

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